

# A Comparative Analysis of Methyl 3-Phenylpropionate: Experimental Data vs. Literature Values

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## Compound of Interest

Compound Name: *Methyl 3-phenylpropionate*

Cat. No.: *B140012*

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For researchers, scientists, and professionals in drug development, precise characterization of chemical compounds is paramount. This guide provides a comprehensive comparison of experimentally-derived data for **methyl 3-phenylpropionate** against established literature values. The following sections detail the physical and spectroscopic properties, a standard experimental protocol for its synthesis, and a visual representation of the experimental workflow.

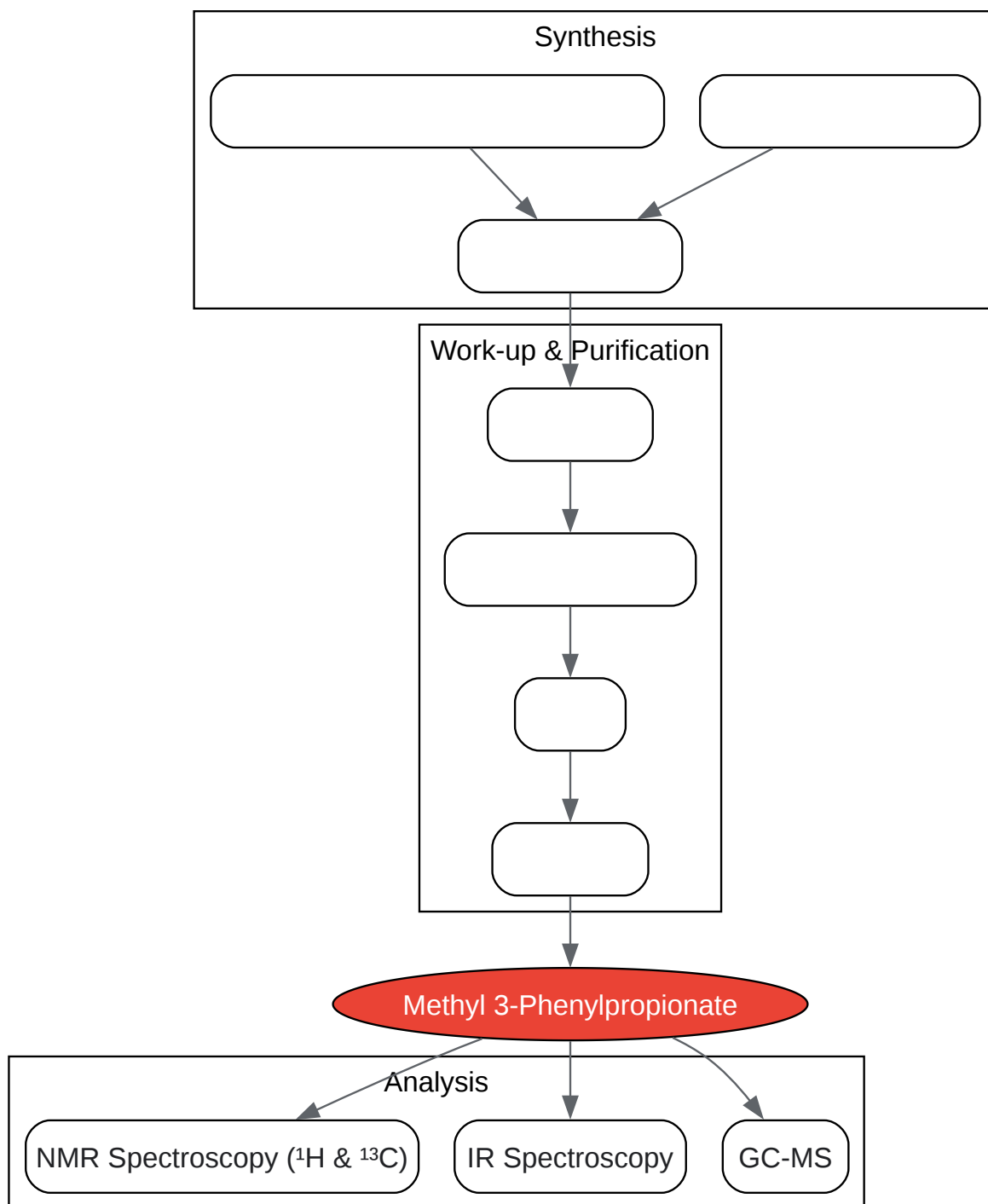
## Quantitative Data Summary

The table below summarizes the key physical properties of **methyl 3-phenylpropionate**, presenting a side-by-side comparison of literature values with typical experimental results. This allows for a quick assessment of product purity and conformity to established standards.

Property	Literature Value	Experimental Value
Boiling Point	238-239 °C at 760 mmHg; 91-92 °C at 4 mmHg[1]	To be determined by user
Density	1.043 g/mL at 25 °C[2]	To be determined by user
Refractive Index	n <sub>20/D</sub> 1.502[1]	To be determined by user
<sup>1</sup> H NMR (CDCl <sub>3</sub> )	δ ~7.2 (m, 5H, Ar-H), 3.65 (s, 3H, OCH <sub>3</sub> ), 2.95 (t, 2H, Ar-CH <sub>2</sub> ), 2.60 (t, 2H, CH <sub>2</sub> -COO)	To be determined by user
<sup>13</sup> C NMR (CDCl <sub>3</sub> )	δ ~173.5 (C=O), 140.5 (Ar-C), 128.5 (Ar-CH), 128.2 (Ar-CH), 126.2 (Ar-CH), 51.5 (OCH <sub>3</sub> ), 35.8 (Ar-CH <sub>2</sub> ), 31.0 (CH <sub>2</sub> -COO)	To be determined by user
IR (neat)	~1740 cm <sup>-1</sup> (C=O stretch)[1]	To be determined by user

## Experimental Workflow

The synthesis and subsequent analysis of **methyl 3-phenylpropionate** typically follow a standardized workflow to ensure product purity and accurate characterization. The diagram below illustrates the key stages of this process.



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Fig 1. Experimental workflow for the synthesis and analysis of **methyl 3-phenylpropionate**.

## Detailed Experimental Protocol: Fischer Esterification

The synthesis of **methyl 3-phenylpropionate** is commonly achieved via Fischer esterification of 3-phenylpropionic acid with methanol, using a strong acid catalyst.<sup>[2]</sup>

### Materials:

- 3-phenylpropionic acid
- Methanol (anhydrous)
- Concentrated sulfuric acid
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate
- Diethyl ether (or other suitable extraction solvent)

### Procedure:

- A mixture of 3-phenylpropionic acid (50g), methanol (250ml), and concentrated sulfuric acid (12ml) is heated under reflux for 12 hours.<sup>[1]</sup>
- After cooling to room temperature, the excess methanol is removed under reduced pressure.<sup>[1]</sup>
- The residue is then carefully added to a saturated aqueous sodium bicarbonate solution containing ice to neutralize the acidic catalyst.<sup>[1]</sup>
- The aqueous mixture is extracted multiple times with diethyl ether.<sup>[1]</sup>
- The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate, and filtered.<sup>[1]</sup>

- The solvent is evaporated to yield the crude **methyl 3-phenylpropionate**.<sup>[1]</sup>
- Purification of the crude product is typically achieved by vacuum distillation.<sup>[2]</sup>

Characterization: The purified **methyl 3-phenylpropionate** is then characterized by spectroscopic methods such as <sup>1</sup>H NMR, <sup>13</sup>C NMR, and IR spectroscopy to confirm its structure and purity by comparing the obtained spectra with literature data.<sup>[3]</sup> Gas chromatography-mass spectrometry (GC-MS) can also be used to assess purity and confirm the molecular weight.

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## References

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- 3. Methyl 3-phenylpropionate | C<sub>10</sub>H<sub>12</sub>O<sub>2</sub> | CID 7643 - PubChem [pubchem.ncbi.nlm.nih.gov]
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